

# TAK-593 DMSO Stock Solution Preparation

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## Compound Focus: Tak-593

CAS No.: 1005780-62-0

Cat. No.: S548095

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The table below outlines the standard preparation protocol for a 10 mM **TAK-593** stock solution, which is a common starting point for *in vitro* assays [1] [2].

| Parameter                       | Specification                           |
|---------------------------------|---|
| Solvent                         | Anhydrous DMSO                          |
| Typical Concentration           | 10 mM                                   |
| Mass for 1 mL of 10 mM solution | 4.45 mg                                 |
| Solubility in DMSO              | ≥ 48.5 mg/mL (≥ 108.87 mM) [1] [2]      |
| Molecular Weight                | 445.47 g/mol [1] [2]                    |
| Storage Temperature             | -80°C or -20°C                          |
| Recommended Storage Period      | 6 months at -80°C; 1 month at -20°C [2] |

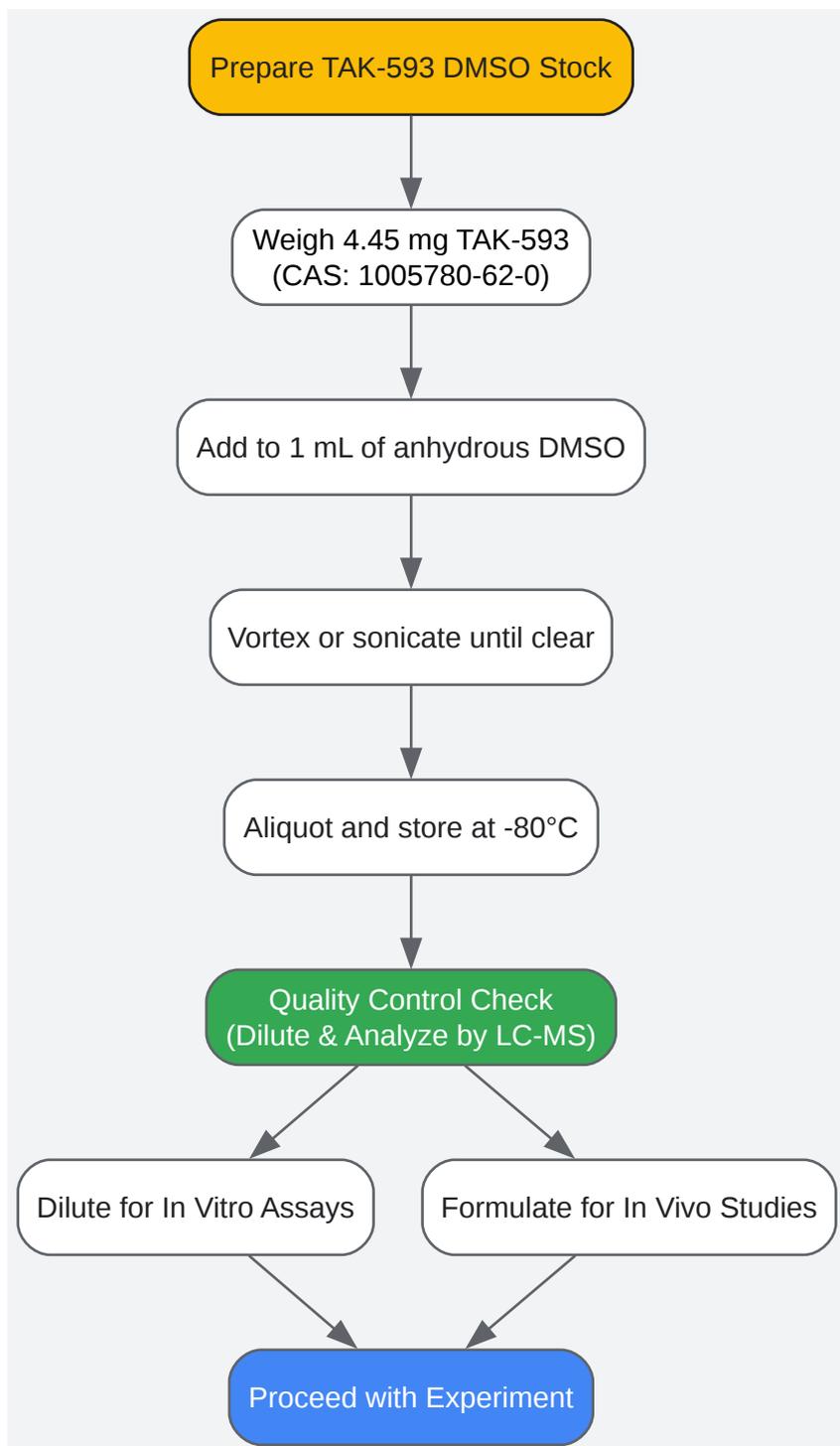
## Experimental Use & In Vivo Formulation

**TAK-593** stock solutions are typically diluted into aqueous buffers for cellular assays. For animal studies, specific formulations using additional solvents are required. The table below summarizes key experimental data and ready-to-use formulations for *in vivo* studies [1] [2].

| Aspect   | Protocol / Value  |
|--|---|
| Cellular Assay Example (HUVEC)                 | IC <sub>50</sub> = 0.30 nM (0.3 nM) [1] [2]   |
| Kinase Inhibition Profile (IC <sub>50</sub> )  | VEGFR1: 3.2 nM; VEGFR2: 0.95 nM; VEGFR3: 1.1 nM; PDGFR $\alpha$ : 4.3 nM; PDGFR $\beta$ : 13 nM [1] [2] |
| In Vivo Formulation 1                          | 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [1] [2]  |
| In Vivo Formulation 2                          | 10% DMSO + 90% (20% SBE- $\beta$ -CD in Saline) [1] [2]   |
| In Vivo Formulation 3                          | 10% DMSO + 90% Corn Oil [1] [2]   |
| Final Working Concentration (for formulations) | $\geq$ 2.67 mg/mL (5.99 mM) [1] [2]   |

## Workflow for Stock Solution Preparation & Use

The following diagram illustrates the complete workflow from preparing the DMSO stock solution to its application in experiments, incorporating quality control checks based on general best practices for handling such compounds [3].



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## Critical Protocol Notes

- **Solubility and Handling:** The solubility of **TAK-593** in DMSO is high ( $\geq 48.5$  mg/mL). When preparing lower concentrations, ensure the solution is clear after vortexing. Always use anhydrous DMSO to prevent compound degradation [1] [2].
- **Storage and Stability:**
  - For long-term stability, store aliquoted stock solutions at **-80°C**, which is recommended for up to **6 months** [2].
  - Avoid repeated freeze-thaw cycles. Thaw an aliquot at room temperature and use it immediately.
- **Quality Control:** For critical quantitative work, verifying the concentration of your stock solution is good practice. This can be done by performing a **"dilute and shoot" LC-MS/MS analysis** [3].
  - **General Method:** Make a significant initial dilution of your high-concentration DMSO stock (e.g., 1:100) using DMSO or a compatible solvent like acetonitrile. Follow this with a further dilution (e.g., 1:200) using your LC-MS mobile phase to bring the final DMSO concentration to an acceptable level for the instrument and to achieve a concentration within the linear range of your standard curve [3].
- **In Vivo Dosing:** The provided *in vivo* formulations are designed to be well-tolerated in animals. Formulation 3 (using corn oil) is noted to be carefully considered if the dosing period exceeds half a month [1] [2].

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## References

1. TAK-593 | VEGFR/PDGFR Inhibitor [medchemexpress.com]
2. TAK-593 - CAS:1005780-62-0 [kklmed.com]
3. DMSO stock solutions [chromforum.org]

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